

# Methacryloxymethyltrimethylsilane molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Methacryloxymethyltrimethylsilane**

Cat. No.: **B099026**

[Get Quote](#)

## Technical Overview of Methacryloxymethyltrimethylsilane

This document provides the fundamental molecular properties of **Methacryloxymethyltrimethylsilane**, a compound of interest in materials science and chemical synthesis. The information is intended for researchers, scientists, and professionals in drug development and related fields.

## Core Molecular Data

The essential molecular details of **Methacryloxymethyltrimethylsilane** are summarized in the table below. This data is fundamental for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub> Si <sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	172.3 g/mol <sup>[2]</sup>

**Methacryloxymethyltrimethylsilane** is an organosilicon compound that integrates a methacrylate group with a trimethylsilane moiety.<sup>[1]</sup> This unique structure imparts dual reactivity, making it a valuable monomer in polymerization and a coupling agent in the

formulation of advanced materials. The methacrylate group allows for free-radical polymerization, while the silane component can enhance adhesion and surface properties.[1]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 18269-97-1: Methacryloxymethyltrimethylsilane [cymitquimica.com]
- 2. METHACRYLOXYMETHYLTRIMETHYLSILANE | 18269-97-1 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Methacryloxymethyltrimethylsilane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b099026#methacryloxymethyltrimethylsilane-molecular-weight-and-formula>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)